

Thioamide Substitution: A Promising Strategy to Enhance Peptide Permeability

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Compound of Interest

Compound Name: *N*-Benzyloxycarbonylglycine
thioamide

CAS No.: 49548-40-5

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A comprehensive analysis of the impact of thioamide substitution on the ability of peptides to cross cellular membranes, supported by experimental data and detailed protocols.

In the quest for developing orally bioavailable peptide therapeutics, overcoming the challenge of poor membrane permeability is paramount. Thioamide substitution, a subtle modification where a single oxygen atom in the peptide backbone's amide bond is replaced by a sulfur atom, has emerged as a powerful tool to enhance the passive diffusion of peptides across cellular membranes. This guide provides an in-depth comparison of the permeability of thioamide-substituted peptides with their unmodified counterparts, supported by quantitative experimental data. It also offers detailed protocols for the key permeability assays used in these evaluations and visual aids to clarify the underlying concepts and experimental workflows.

Unveiling the Impact: Thioamide Substitution vs. Parent Peptides

Experimental evidence strongly suggests that the introduction of a thioamide bond can significantly increase the permeability of cyclic peptides. This enhancement is attributed to a reduction in the desolvation penalty upon entering the lipid bilayer of the cell membrane. The sulfur atom, being less electronegative than oxygen, weakens the hydrogen bond accepting capacity of the carbonyl group, thereby reducing its interaction with surrounding water molecules.[\[1\]](#)[\[2\]](#)[\[3\]](#)

A key study by Ghosh et al. (2023) systematically investigated the effect of single thioamide substitutions at various positions within a model macrocyclic peptide, cyclo(-D-Leu-Leu-Leu-Pro-Tyr-Leu-). Their findings, summarized in the table below, demonstrate a marked improvement in permeability as measured by the Parallel Artificial Membrane Permeability Assay (PAMPA).

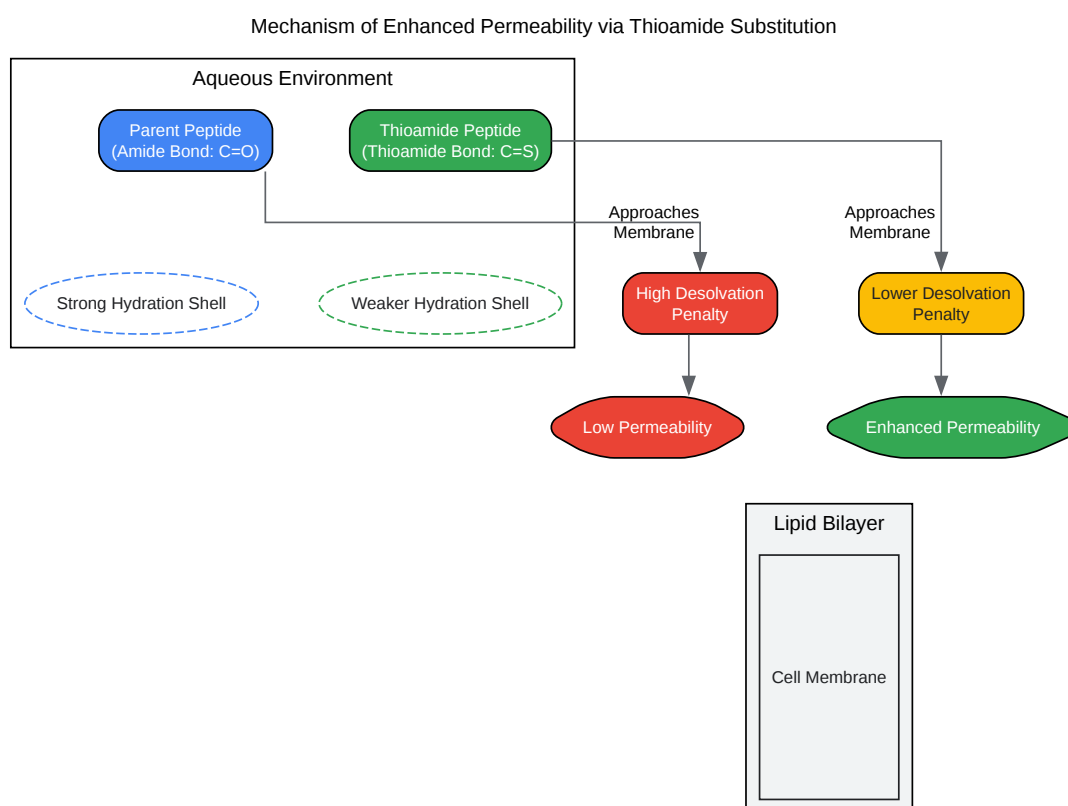
Peptide ID	Modification	Site of Thioamide Substitution	Permeability (Papp) (10^{-6} cm/s)	Fold Increase in Permeability
Parent Peptide	None	-	0.8 ± 0.1	-
Thio-1	Thioamide	D-Leu ¹ -Leu ²	2.9 ± 0.3	3.6
Thio-2	Thioamide	Leu ² -Leu ³	3.5 ± 0.4	4.4
Thio-3	Thioamide	Leu ³ -Pro ⁴	1.5 ± 0.2	1.9
Thio-4	Thioamide	Pro ⁴ -Tyr ⁵	1.8 ± 0.2	2.3
Thio-5	Thioamide	Tyr ⁵ -Leu ⁶	3.8 ± 0.5	4.8
Thio-6	Thioamide	Leu ⁶ -D-Leu ¹	3.1 ± 0.3	3.9

Data extracted from Ghosh et al., 2023.[\[4\]](#)

The results clearly indicate that a single O-to-S substitution can lead to a significant, up to 4.8-fold, increase in the apparent permeability of the peptide. The position of the thioamide substitution also appears to influence the extent of this enhancement.

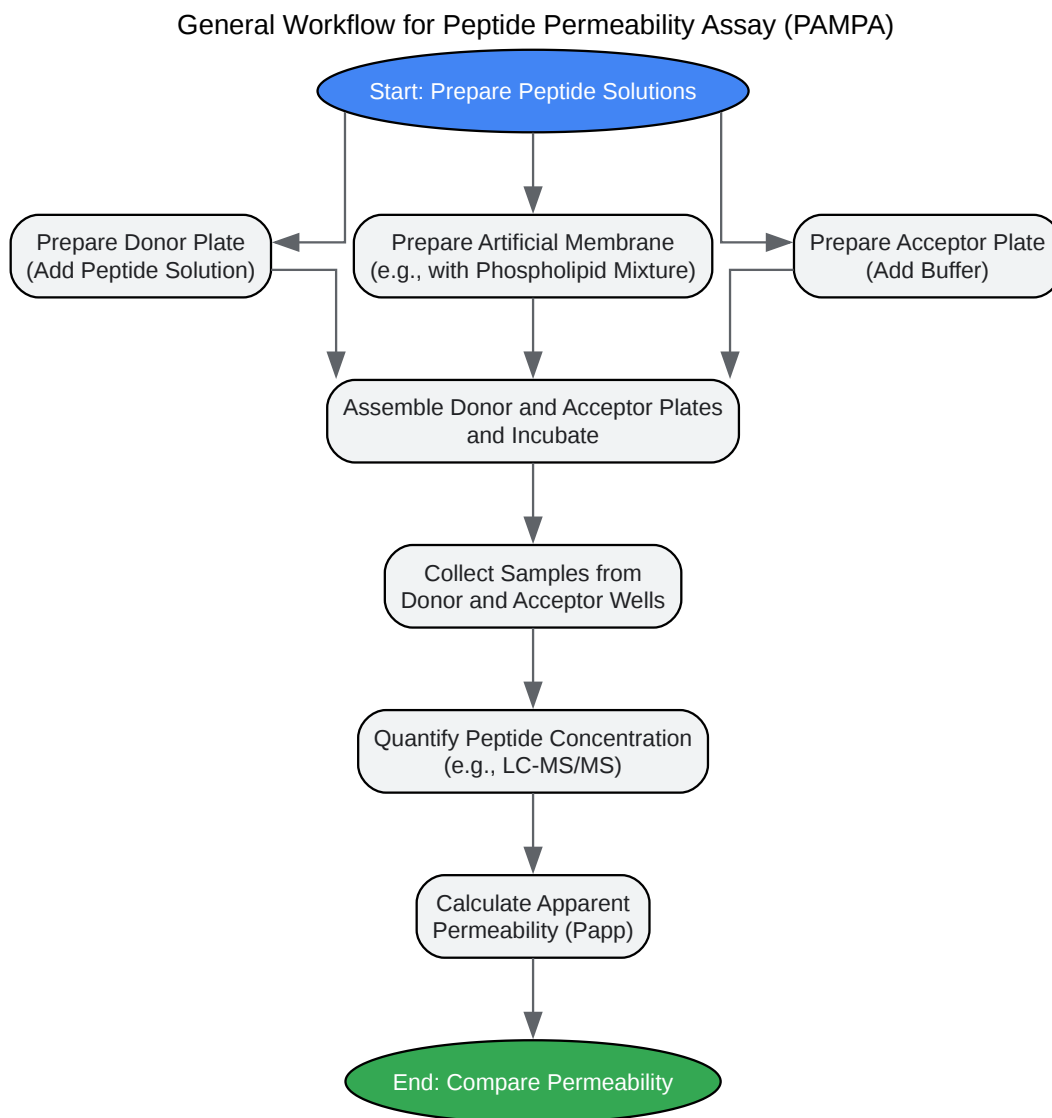
Visualizing the Rationale and Workflow

To better understand the principles and procedures involved in evaluating peptide permeability, the following diagrams illustrate the proposed mechanism of enhanced permeability and a typical experimental workflow.



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Caption: Thioamide substitution weakens the peptide's hydration shell, lowering the energy barrier for membrane entry.



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Caption: A streamlined workflow for assessing peptide permeability using the PAMPA method.

Experimental Protocols

To ensure the reproducibility and validity of permeability studies, adhering to standardized experimental protocols is crucial. Below are detailed methodologies for the Parallel Artificial Membrane Permeability Assay (PAMPA) and the Caco-2 cell-based assay, two widely accepted models for predicting in vivo drug absorption.

Parallel Artificial Membrane Permeability Assay (PAMPA)

The PAMPA model provides a high-throughput method to assess the passive permeability of compounds across an artificial lipid membrane, mimicking the intestinal barrier.

Materials:

- 96-well filter plates (e.g., Millipore MultiScreen-IP, 0.45 μm PVDF)
- 96-well acceptor plates
- Phospholipid mixture (e.g., 2% (w/v) L- α -phosphatidylcholine in dodecane)
- Phosphate-buffered saline (PBS), pH 7.4
- Test peptides and reference compounds (e.g., propranolol for high permeability, atenolol for low permeability)
- LC-MS/MS system for quantification

Procedure:

- **Membrane Coating:** Carefully apply 5 μL of the phospholipid mixture to the membrane of each well in the filter plate. Allow the solvent to evaporate completely.
- **Acceptor Plate Preparation:** Fill each well of the acceptor plate with 300 μL of PBS (pH 7.4).
- **Donor Plate Preparation:** Prepare solutions of the test peptides and reference compounds in PBS (pH 7.4) at a final concentration of 10 μM . Add 150 μL of each solution to the

corresponding wells of the coated filter plate.

- Incubation: Carefully place the donor filter plate onto the acceptor plate, ensuring a good seal. Incubate the assembly at room temperature for a specified period (e.g., 5-18 hours) with gentle shaking.
- Sampling and Analysis: After incubation, separate the plates and collect samples from both the donor and acceptor wells.
- Quantification: Determine the concentration of the peptides in the donor and acceptor wells using a validated LC-MS/MS method.
- Calculation of Apparent Permeability (P_{app}): The apparent permeability coefficient (P_{app}) in cm/s is calculated using the following equation:

$$P_{app} = (-V_D * V_A) / ((V_D + V_A) * A * t) * \ln(1 - [CA]_t / C_{eq})$$

Where:

- V_D is the volume of the donor well
- V_A is the volume of the acceptor well
- A is the area of the membrane
- t is the incubation time
- $[CA]_t$ is the concentration of the peptide in the acceptor well at time t
- C_{eq} is the equilibrium concentration, calculated as $([CD]_t * V_D + [CA]_t * V_A) / (V_D + V_A)$

Caco-2 Permeability Assay

The Caco-2 assay utilizes a human colon adenocarcinoma cell line that differentiates into a monolayer of polarized enterocytes, providing a more biologically relevant model that includes both passive and active transport mechanisms.

Materials:

- Caco-2 cells (ATCC HTB-37)
- Transwell® inserts (e.g., 12-well or 24-well plates with 0.4 µm pore size)
- Cell culture medium (e.g., DMEM with 10% FBS, non-essential amino acids, and penicillin-streptomycin)
- Hanks' Balanced Salt Solution (HBSS), pH 7.4 and pH 6.5
- Test peptides and control compounds
- Transepithelial electrical resistance (TEER) meter
- Lucifer yellow as a marker for monolayer integrity
- LC-MS/MS system for quantification

Procedure:

- Cell Seeding and Culture: Seed Caco-2 cells onto the Transwell® inserts at a density of approximately 6×10^4 cells/cm². Culture the cells for 21-25 days to allow for differentiation and formation of a confluent monolayer with tight junctions.
- Monolayer Integrity Check: Before the experiment, measure the TEER of the cell monolayers. Only use monolayers with TEER values above a predetermined threshold (e.g., $>250 \Omega \cdot \text{cm}^2$). The integrity can also be confirmed by assessing the permeability of Lucifer yellow, which should be low.
- Transport Experiment (Apical to Basolateral - A to B):
 - Wash the cell monolayers with pre-warmed HBSS.
 - Add the test peptide solution (in HBSS, pH 6.5 to mimic the upper small intestine) to the apical (upper) chamber.
 - Add fresh HBSS (pH 7.4) to the basolateral (lower) chamber.
 - Incubate at 37°C with gentle shaking for a defined period (e.g., 2 hours).

- At the end of the incubation, collect samples from both the apical and basolateral chambers.
- Transport Experiment (Basolateral to Apical - B to A) for Efflux Assessment:
 - To assess active efflux, perform the transport experiment in the reverse direction by adding the test peptide to the basolateral chamber and sampling from the apical chamber.
- Quantification: Analyze the concentration of the peptide in the collected samples using LC-MS/MS.
- Calculation of Apparent Permeability (Papp) and Efflux Ratio:
 - Calculate the Papp value for both A to B and B to A directions using a similar formula as for the PAMPA assay, adjusting for the specific volumes and surface area of the Transwell® inserts.
 - The efflux ratio is calculated as $P_{app} (B \text{ to } A) / P_{app} (A \text{ to } B)$. An efflux ratio greater than 2 suggests the involvement of active efflux transporters.

Conclusion

The strategic substitution of an amide bond with a thioamide represents a valuable and efficient approach to enhance the membrane permeability of peptides. The presented data and methodologies provide a solid foundation for researchers and drug development professionals to explore this modification in their efforts to design and develop orally bioavailable peptide-based therapeutics. The experimental protocols detailed in this guide offer a standardized framework for the reliable evaluation of peptide permeability, facilitating the comparison of results across different studies and accelerating the progress in this promising field.

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References

- 1. An amide to thioamide substitution improves the permeability and bioavailability of macrocyclic peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. An amide to thioamide substitution improves the permeability and bioavailability of macrocyclic peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Recent Alternatives to Improve Permeability of Peptides - PRISM BioLab [prismbiolab.com]
- 4. researchgate.net [researchgate.net]
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